

Technical Profile: 1,2-Diethynylcyclohexan-1-ol[1][2][3]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,2-Diethynylcyclohexanol

Cat. No.: B13690154

[Get Quote](#)

Chemical Identity & Structural Analysis

1,2-Diethynylcyclohexan-1-ol is a bifunctional alkyne-alcohol and a critical structural motif in the synthesis of cyclic enediyne and conjugated polymers.[1] Unlike its mono-substituted analog (1-ethynylcyclohexanol, CAS 78-27-3), this compound possesses two ethynyl groups on adjacent carbons, with one sharing the position of the hydroxyl group.[1] This specific arrangement (1,2-diethynyl) makes it a potent precursor for Bergman cyclization substrates.[1]

Core Identifiers

Parameter	Value
IUPAC Name	1,2-Diethynylcyclohexan-1-ol
CAS Number	437608-13-4
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
SMILES	<chem>OC1(CCCCC1C#C)C#C</chem>
Key Functional Groups	Tertiary Alcohol (C1), Terminal Alkyne (C1), Terminal Alkyne (C2)

Stereochemical Configuration

The molecule possesses two chiral centers at C1 and C2.

- **Regiochemistry:** C1 holds both the hydroxyl group and one ethynyl group. C2 holds the second ethynyl group.
- **Isomerism:** Exists as cis- and trans- diastereomers based on the relative orientation of the ethynyl groups.^[1] The trans- isomer is often thermodynamically favored during synthesis but the cis- arrangement is required for certain cyclization modes.^[1]

Synthesis & Production Protocols

The synthesis of 1,2-diethynylcyclohexan-1-ol requires precise regiocontrol to install two alkyne units on adjacent carbons.^[1] The most robust pathway involves the nucleophilic addition of an acetylide anion to a pre-functionalized ketone, specifically 2-ethynylcyclohexanone (often protected as the trimethylsilyl derivative to prevent self-polymerization).

Retrosynthetic Analysis

The formation of the C1 quaternary center suggests a 1,2-addition of a metal-acetylide to a ketone.^[1] The C2 ethynyl group must be installed prior to this addition or via a ring-opening/closing sequence.^[1]

Primary Synthetic Workflow (Step-by-Step)

Precursor: 2-((Trimethylsilyl)ethynyl)cyclohexanone (TMS-EC).[1]

- Preparation of Nucleophile (In-Situ):
 - Reagents: Trimethylsilylacetylene (TMSA), n-Butyllithium (n-BuLi).[1]
 - Conditions: THF, -78°C, inert atmosphere (Ar/N₂).[1]
 - Mechanism: Deprotonation of TMSA generates Lithium (trimethylsilyl)acetylide (Li-CC-TMS).[1]
- Nucleophilic Addition:
 - Protocol: Add the Li-CC-TMS solution dropwise to a solution of 2-((trimethylsilyl)ethynyl)cyclohexanone in THF at -78°C.
 - Causality: Low temperature is critical to favor the kinetic 1,2-addition over enolization or thermodynamic equilibration.[1]
 - Intermediate: Lithium alkoxide of 1,2-bis((trimethylsilyl)ethynyl)cyclohexan-1-ol.[1]
- Quench & Deprotection:
 - Reagents: Saturated NH₄Cl (quench), then K₂CO₃/Methanol (deprotection).
 - Process: The global desilylation removes the TMS groups from both alkyne termini, yielding the free 1,2-diethynylcyclohexan-1-ol.[1]

Synthetic Pathway Diagram

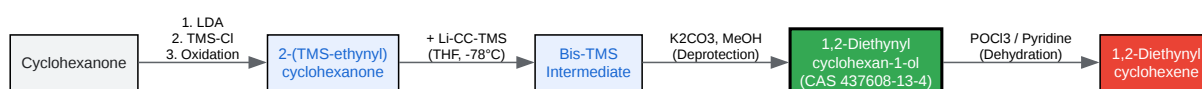


Figure 1: Synthetic route to 1,2-Diethynylcyclohexan-1-ol and conversion to enediyne core.

[Click to download full resolution via product page](#)

Caption: Stepwise synthesis from cyclohexanone derivatives involving acetylide addition and subsequent deprotection.

Applications in Drug Development & Materials

Eneidyne Antibiotic Research (Bergman Cyclization)

The 1,2-diethynyl motif is the structural prerequisite for the Bergman Cyclization, a reaction used by natural enediyne antibiotics (e.g., Calicheamicin) to cleave DNA.

- Mechanism: Dehydration of 1,2-diethynylcyclohexan-1-ol yields 1,2-diethynylcyclohexene.[1] Under thermal conditions, this "enediyne" undergoes cyclization to form a highly reactive 1,4-benzyne diradical.[1]
- Therapeutic Relevance: These diradicals abstract hydrogen atoms from the sugar backbone of DNA, causing double-strand breaks and apoptosis in cancer cells.

Conducting Polymers (Polydiacetylenes)

The compound serves as a monomer for topochemical polymerization. The proximity of the two ethynyl groups allows for oxidative coupling (Glaser/Eglinton coupling) to form macrocycles or linear conjugated polymers with semiconductor properties.

"Click" Chemistry Scaffolds

The presence of two terminal alkyne groups makes this molecule a valuable "linchpin" for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1] It can be used to crosslink two azide-functionalized biomolecules, creating rigid, cyclic linkers.[1]

Critical Differentiation (Avoid Confusion)

Researchers frequently confuse this compound with structurally related analogs.[1] Use the table below to verify your target.

Compound Name	CAS Number	Structure Description	Key Use
1,2-Diethynylcyclohexan-1-ol	437608-13-4	OH at C1; Ethynyls at C1, C2.[1][2]	Eneidyne precursor, crosslinker.
1-Ethynylcyclohexanol	78-27-3	OH at C1; Ethynyl at C1 only.[1]	Sedative (Ethinamate), silicone inhibitor.
1,2-Diethynylcyclohexane-1,2-diol	32166-46-4	OH at C1, C2; Ethynyls at C1, C2.[1]	Chelation, rigid diol synthesis.
1,2-Diethynylcyclohexene	21336-06-1	Double bond C1-C2; Ethynyls at C1, C2.[1]	Direct Bergman cyclization substrate.

Safety & Handling (MSDS Summary)

- Hazards: As a terminal alkyne with a hydroxyl group, the compound is potentially shock-sensitive if metal acetylides (Cu, Ag) are formed. It is flammable and likely an irritant.
- Storage: Store at -20°C under inert gas (Argon). Terminal alkynes can undergo oxidative polymerization if exposed to air/light for prolonged periods.
- Reactivity: Incompatible with strong oxidizing agents and heavy metals (forms explosive acetylides).

References

- PubChem. (n.d.). 1-Ethynylcyclohexanol (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)(Note: Cited for structural comparison of the mono-analog).[1]
- J-Global. (n.d.).[1] **1,2-Diethynylcyclohexanol** (CAS 437608-13-4).[1][3][2][4] Japan Science and Technology Agency. Retrieved from [\[Link\]](#)[5][6]
- LookChem. (n.d.). 1,2-Diethynylcyclohexene Upstream Products.[1][3] Retrieved from [\[Link\]](#) (Verifies the alcohol as a precursor to the alkene).

- ChemSRC. (n.d.). CAS 437608-13-4 Entry.[1][3][2][4] Retrieved from [[Link](#)][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. lookchem.com \[lookchem.com\]](#)
- [2. 70097-77-7|4-Ethynyl-4-hydroxycyclohexan-1-one|BLD Pharm \[bldpharm.com\]](#)
- [3. 1212212-71-9|Rel-\(1r,4r\)-4-methyl-1-\(prop-1-yn-1-yl\)cyclohexan-1-ol|BLD Pharm \[bldpharm.com\]](#)
- [4. 四氯化铪_MSDS_用途_熔点_四氯化铪CAS号【13499-05-3】_化源网 \[chemsrc.com\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. Synthesis of 1,6-diethynylcyclohepta-1,3,5-triene and its oxidative coupling to dimethano-bridged octadecahydro\[20\]annulene and trimethano-bridged dodecadehydro\[30\]annulene - Journal of the Chemical Society, Perkin Transactions 1 \(RSC Publishing\) \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [Technical Profile: 1,2-Diethynylcyclohexan-1-ol][1][2][3]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13690154/docs#technical-profile-1-2-diethynylcyclohexan-1-ol-1-2-3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)